

Application Notes and Protocols for Histological Staining

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Compound of Interest

Compound Name: *Cervisol*
CAS No.: 8055-05-8
Cat. No.: B12676624

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A Note on "**Cervisol**": Extensive research did not identify a commercially available histological staining reagent or protocol specifically under the name "**Cervisol**." The term "**Cervisol**" has appeared in literature primarily in the context of a pharmaceutical preparation for treating cervical erosions, a clinical application distinct from laboratory histological staining.[1] However, the chemical database PubChem lists a compound named **Cervisol** with the molecular formula $C_8H_9Cl_3FeN_3O_8$, composed of ethanol, trichloroiron (ferric chloride), and 2,4,6-trinitrophenol (picric acid).[2] These components are well-established reagents in various histological staining procedures.

Therefore, these application notes provide detailed protocols for histological staining techniques that utilize the constituent components of the chemical entity "**Cervisol**": ferric chloride, picric acid, and ethanol. The following protocols are standard, widely used methods in histology and pathology for the differential staining of various tissue components.

Application I: Van Gieson's Stain with Weigert's Iron Hematoxylin

This combination of staining protocols is a classic method used to differentiate collagen from other connective tissues and muscle. Weigert's iron hematoxylin employs ferric chloride as a mordant to stain cell nuclei black, while the Van Gieson stain uses picric acid and acid fuchsin to stain collagen red/pink and other tissues yellow.

Core Principles:

- **Nuclear Staining:** Weigert's hematoxylin uses an iron-mordanted hematoxylin to stain nuclear chromatin. The ferric chloride acts as an oxidizer and a link between the dye and the tissue, forming a dye-mordant-tissue complex that is resistant to subsequent acidic stains.
- **Cytoplasmic and Collagen Staining:** The Van Gieson solution is a mixture of picric acid and acid fuchsin. Due to differences in tissue permeability and dye molecule size, the smaller picric acid molecules rapidly penetrate all tissues, staining them yellow. The larger acid fuchsin molecules subsequently displace the picric acid from collagen fibers, which have larger pores, staining them red or pink. Other tissues with smaller pore sizes, such as muscle and cytoplasm, retain the yellow picric acid.

Quantitative Data Summary

The following table summarizes the key reagents and their parameters in this protocol.

Reagent Component	Chemical Formula	Role in Protocol	Concentration/Preparation	Staining Time
Ferric Chloride	FeCl ₃	Mordant and Oxidizer for Hematoxylin	Solution B of Weigert's: 29% aqueous solution	5-10 minutes
Hematoxylin	C ₁₆ H ₁₄ O ₆	Nuclear Stain	Solution A of Weigert's: 1% in 95% Ethanol	5-10 minutes
Picric Acid	C ₆ H ₃ N ₃ O ₇	Cytoplasmic and Muscle Stain (Yellow)	Saturated aqueous solution (approx. 1.2%) in Van Gieson's stain	3-5 minutes
Acid Fuchsin	C ₂₀ H ₁₇ N ₃ Na ₂ O ₉ S ₃	Collagen Stain (Red/Pink)	1% aqueous solution, added to saturated picric acid for Van Gieson's stain	3-5 minutes
Ethanol	C ₂ H ₅ OH	Dehydration Agent	Graded series (70%, 95%, 100%)	1-2 minutes each
Xylene/Xylene Subs.	C ₈ H ₁₀	Clearing Agent	Two changes of 100% solution	2-5 minutes each

Experimental Protocol: Van Gieson Staining

I. Materials and Reagents:

- Paraffin-embedded tissue sections on slides
- Xylene or a suitable substitute for deparaffinization
- Graded ethanol series (100%, 95%, 70%) for rehydration and dehydration

- Distilled water
- Weigert's Iron Hematoxylin:
 - Solution A: 1 g hematoxylin in 100 ml 95% ethanol.
 - Solution B: 4 ml 29% aqueous ferric chloride, 95 ml distilled water, 1 ml concentrated HCl.
 - Working Solution: Mix equal parts of Solution A and B immediately before use.
- Van Gieson's Staining Solution:
 - 100 ml saturated aqueous picric acid.
 - 5 ml 1% aqueous acid fuchsin.
- 0.5% Acetic Acid in water
- Mounting medium

II. Staining Procedure:

- Deparaffinization and Rehydration: a. Immerse slides in two changes of xylene for 5 minutes each. b. Transfer through two changes of 100% ethanol for 2 minutes each. c. Transfer through 95% ethanol for 2 minutes. d. Transfer through 70% ethanol for 2 minutes. e. Rinse in running tap water.
- Nuclear Staining: a. Stain in freshly mixed Weigert's iron hematoxylin working solution for 5-10 minutes. b. Wash in running tap water for 5-10 minutes. c. Differentiate in 0.5% acid-alcohol if necessary, checking microscopically until only nuclei are stained. d. Wash thoroughly in tap water. e. "Blue" the sections in Scott's tap water substitute or running tap water for 5 minutes.
- Counterstaining with Van Gieson's Solution: a. Stain in Van Gieson's solution for 3-5 minutes. b. Rinse quickly in distilled water.
- Dehydration and Mounting: a. Dehydrate rapidly through 95% ethanol, followed by two changes of 100% ethanol. b. Clear in two changes of xylene for 2 minutes each. c. Mount

with a resinous mounting medium.

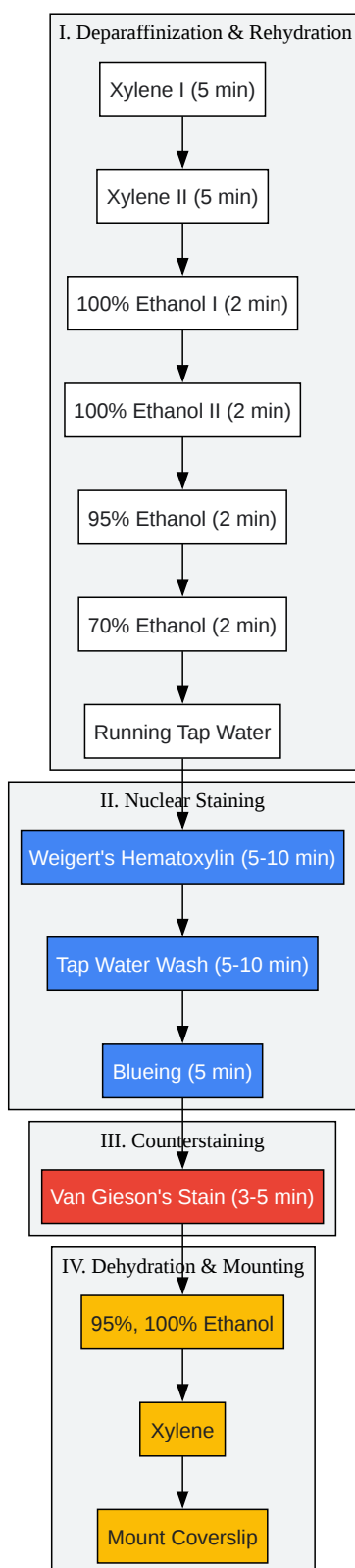
III. Expected Results:

- Nuclei: Black
- Collagen (connective tissue): Red or Pink
- Muscle, Cytoplasm, Erythrocytes: Yellow

Visualizations

Experimental Workflow for Van Gieson Staining

The following diagram illustrates the sequential steps of the Van Gieson staining protocol.

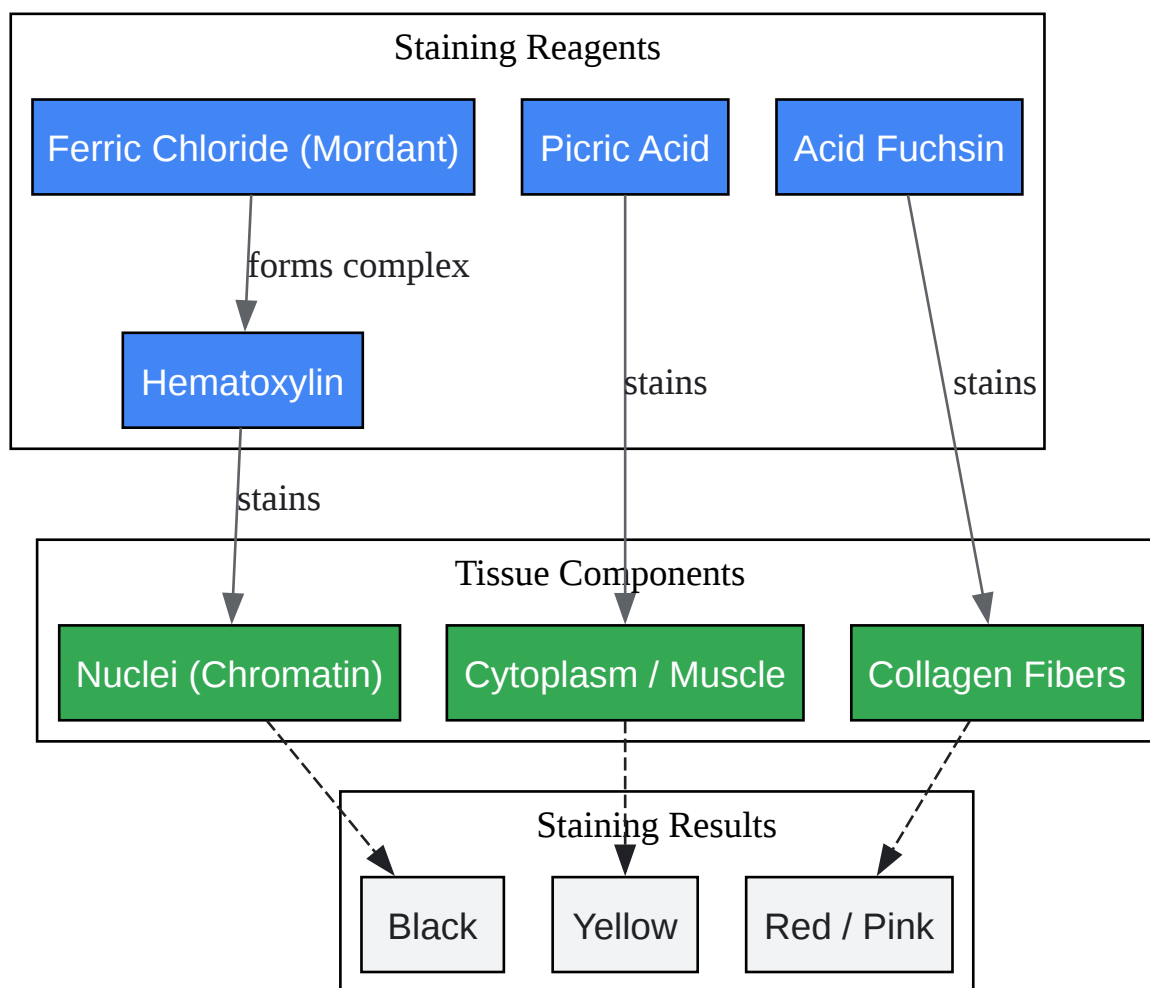


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Caption: Workflow for Van Gieson's Staining Protocol.

Logical Relationship of Reagents in Van Gieson Staining

This diagram shows the interaction between the different reagents and tissue components.



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References

- 1. Cervisol | Semantic Scholar [semanticscholar.org]

- [2. Cervisol | C8H9Cl3FeN3O8 | CID 44152708 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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